In-Depth Technical Guide: NHS ester-PEG3-S-methyl ethanethioate

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Compound of Interest

Compound Name:	*NHS ester-PEG3-S-methyl ethanethioate*
Cat. No.:	*B12428996*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **NHS ester-PEG3-S-methyl ethanethioate**, a heterobifunctional crosslinker pivotal in the field of targeted protein degradation, particularly in the synthesis of Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties

NHS ester-PEG3-S-methyl ethanethioate is a molecule designed with two distinct reactive moieties connected by a polyethylene glycol (PEG) spacer. The N-hydroxysuccinimide (NHS) ester provides reactivity towards primary amines, while the S-methyl ethanethioate group can be chemically manipulated to generate a thiol, which is reactive towards maleimides or other thiol-reactive groups. The PEG3 linker enhances solubility and provides spatial separation between conjugated molecules.

Chemical Formula: $C_{15}H_{23}NO_8S$[1]

Molecular Weight: 377.41 g/mol [1]

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Quantitative Data Summary

The following table summarizes the key quantitative data for **NHS ester-PEG3-S-methyl ethanethioate**, compiled from supplier information and typical values for similar compounds.

Property	Value	Source/Comment
Molecular Formula	$C_{15}H_{23}NO_8S$	MedChemExpress[1]
Molecular Weight	377.41	MedChemExpress[1]
Purity	>95%	Typical value from suppliers
Appearance	White to off-white solid	General observation for similar compounds
Solubility	Soluble in DMSO, DMF, DCM	Inferred from similar PEG-NHS esters
Storage Conditions	-20°C for long-term storage	Recommended by suppliers

Application in PROTAC Synthesis

The primary application of **NHS ester-PEG3-S-methyl ethanethioate** is in the construction of PROTACs. PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein by the proteasome. The linker component of a PROTAC is crucial for its efficacy, and PEG linkers are widely used due to their hydrophilicity and tunable length.

The NHS ester end of the linker is typically reacted with a primary amine on a ligand for the target protein of interest (POI) or the E3 ligase. The thioester can be hydrolyzed to a thiol, which can then be reacted with a maleimide-containing ligand for the other protein, thus forming the complete PROTAC molecule.

Experimental Protocols

While a specific, peer-reviewed protocol for this exact linker is not readily available, the following represents a standard experimental workflow for the synthesis of a PROTAC using a

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heterobifunctional NHS-PEG-thiol linker. This is a representative protocol and may require optimization for specific applications.

Amine Coupling via NHS Ester

This protocol describes the reaction of the NHS ester moiety with an amine-containing molecule (e.g., a ligand for the target protein).

Materials:

- **NHS ester-PEG3-S-methyl ethanethioate**
- Amine-containing molecule (Ligand-NH_2)
- Anhydrous N,N-Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- High-Performance Liquid Chromatography (HPLC) for purification
- Mass Spectrometry (MS) for characterization

Procedure:

- Dissolve the amine-containing molecule (1 equivalent) in anhydrous DMF.
- Add TEA or DIPEA (2-3 equivalents) to the solution to act as a base.
- In a separate vial, dissolve **NHS ester-PEG3-S-methyl ethanethioate** (1.1 equivalents) in anhydrous DMF.
- Add the NHS ester solution dropwise to the amine solution while stirring.
- Allow the reaction to proceed at room temperature for 2-4 hours, or until completion as monitored by Thin Layer Chromatography (TLC) or LC-MS.
- Upon completion, quench the reaction by adding a small amount of water.
- Purify the resulting thioester-PEG3-Ligand conjugate by preparative HPLC.

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- Characterize the purified product by mass spectrometry to confirm the desired molecular weight.

Thioester Deprotection and Thiol-Maleimide Coupling

This protocol outlines the conversion of the thioester to a free thiol and its subsequent reaction with a maleimide-containing molecule (e.g., a ligand for the E3 ligase).

Materials:

- Thioester-PEG3-Ligand conjugate from step 3.1
- Hydroxylamine hydrochloride
- Phosphate-buffered saline (PBS), pH 7.2-7.4
- Maleimide-containing molecule (Ligand-Maleimide)
- Size-exclusion chromatography (SEC) for purification

Procedure:

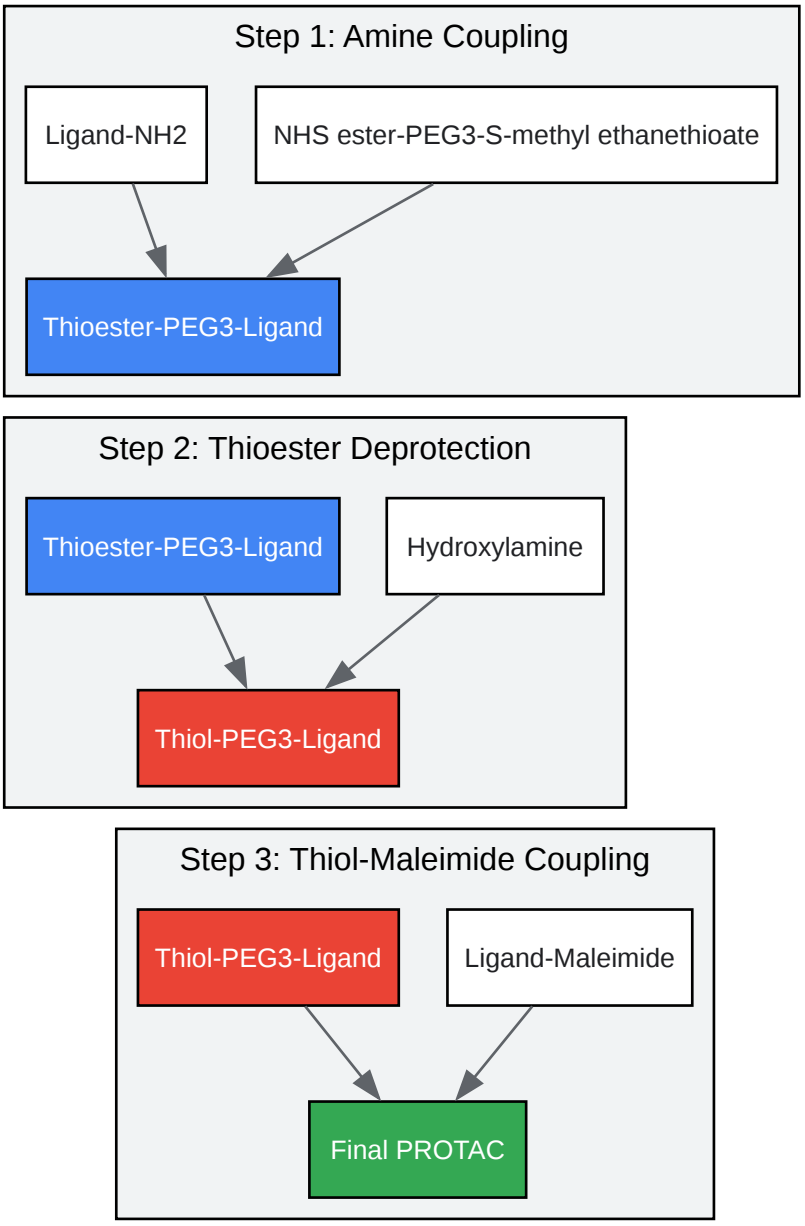
- Dissolve the thioester-PEG3-Ligand conjugate in a suitable buffer, such as PBS containing a co-solvent like DMF or DMSO if needed for solubility.
- Add a solution of hydroxylamine hydrochloride (excess) to the conjugate solution to deprotect the thioester and generate the free thiol (Thiol-PEG3-Ligand).
- Monitor the deprotection reaction by LC-MS.
- Once the deprotection is complete, immediately add the maleimide-containing molecule (1 equivalent) to the reaction mixture.
- Allow the thiol-maleimide conjugation to proceed at room temperature for 1-2 hours.
- Purify the final PROTAC molecule using SEC or preparative HPLC.
- Characterize the final product by HPLC, mass spectrometry, and NMR to confirm its identity and purity.

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Visualization of Workflows and Pathways

PROTAC Synthesis Workflow

The following diagram illustrates the general workflow for synthesizing a PROTAC using a heterobifunctional linker like **NHS ester-PEG3-S-methyl ethanethioate**.



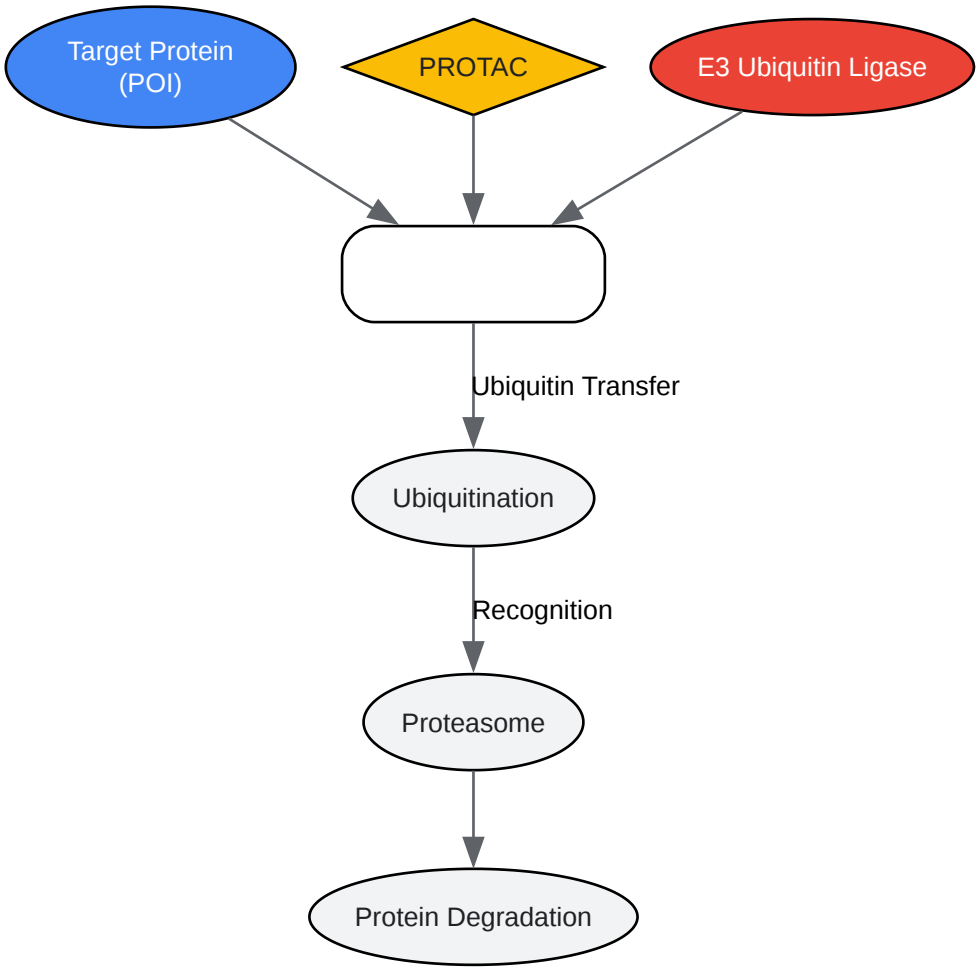
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Caption: A simplified workflow for the synthesis of a PROTAC molecule.

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PROTAC Mechanism of Action

This diagram illustrates the signaling pathway of PROTAC-mediated protein degradation.



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Caption: The mechanism of PROTAC-induced targeted protein degradation.

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References

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